

Application Notes: Utilizing Samarium-Cobalt (SmCo) Magnets in High-Temperature Motor Applications

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Compound of Interest

Compound Name: *Einecs 235-359-4*

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Introduction

Samarium-Cobalt (SmCo) magnets are a class of rare-earth permanent magnets renowned for their exceptional performance at elevated temperatures, high resistance to corrosion, and excellent thermal stability.[1][2][3] These characteristics make them indispensable in demanding applications such as high-performance motors, generators, sensors, and actuators, particularly within the aerospace, automotive, and industrial sectors.[4][5][6] This document provides detailed application notes and protocols for researchers and engineers considering SmCo magnets for high-temperature motor applications.

Key Characteristics of SmCo Magnets

SmCo magnets are primarily composed of samarium and cobalt and are categorized into two main series: SmCo5 (1:5 series) and Sm2Co17 (2:17 series).[1][7]

- **SmCo5:** This series has a composition of one samarium atom to five cobalt atoms. They offer good magnetic properties and can operate at temperatures up to 250°C.[1][8] SmCo5 magnets are also less brittle than their Sm2Co17 counterparts, making them easier to machine into intricate shapes.[8]
- **Sm2Co17:** Composed of two samarium atoms to seventeen cobalt atoms, this series exhibits superior magnetic performance and can withstand even higher temperatures,

typically up to 350°C, with some specialized grades functioning at up to 550°C.[1][9]
Sm2Co17 is the more common choice for high-temperature motor applications due to its higher magnetic strength and resistance to demagnetization.[8]

Key advantages of SmCo magnets in high-temperature motor applications include:

- **High Operating Temperatures:** SmCo magnets can operate effectively at temperatures where other powerful magnets, like Neodymium (NdFeB) magnets, would suffer significant performance degradation.[1][4][10] Standard NdFeB magnets typically have a maximum operating temperature of around 80°C to 150°C, whereas SmCo magnets can function reliably at 250°C to 350°C and even higher for specialized grades.[11][12]
- **Excellent Thermal Stability:** SmCo magnets have a low reversible temperature coefficient of remanence (Br), meaning their magnetic output changes minimally with temperature fluctuations.[1][13] This ensures consistent and predictable motor performance across a wide temperature range. The temperature coefficient for SmCo is around -0.03% to -0.05% per degree Celsius, compared to approximately -0.11% per degree Celsius for NdFeB magnets.[13][14]
- **High Coercivity:** Coercivity is a measure of a material's resistance to demagnetization. SmCo magnets possess high intrinsic coercivity, which allows them to maintain their magnetic properties in the presence of strong external magnetic fields and at elevated temperatures.[2][11]
- **Corrosion Resistance:** Unlike NdFeB magnets, which are prone to oxidation and require protective coatings, SmCo magnets exhibit excellent resistance to corrosion and oxidation.[3][6][11] This makes them suitable for use in harsh operating environments without the need for additional surface treatments.

Data Presentation: Comparative Properties of Permanent Magnets

The following tables summarize the key quantitative data for different permanent magnet types, highlighting the advantages of SmCo magnets in high-temperature applications.

Table 1: General Comparison of Permanent Magnet Properties

Property	Samarium Cobalt (SmCo)	Neodymium (NdFeB)	Alnico	Ferrite (Ceramic)
Max. Energy Product (BH)max (MGOe)	20 - 32[5]	35 - 52[5]	5 - 10	3 - 5
Max. Operating Temperature (°C)	250 - 350[5][15]	80 - 200[5]	450 - 550[10]	250[16]
Curie Temperature (°C)	700 - 800[3]	310 - 370[10]	700 - 850	450
Reversible Temp. Coefficient of Br (%/°C)	-0.03 to -0.05[1] [3]	-0.11[14]	-0.02	-0.2
Corrosion Resistance	Excellent[5]	Moderate (requires coating)[5]	Excellent	Excellent

Table 2: Properties of Common SmCo Magnet Grades

Grade	Remanence (Br) (kG)	Coercive Force (Hci) (kOe)	Max. Energy Product (BH)max (MGOe)	Max. Operating Temp. (°C)
SmCo 18	8.5 - 9.2	15 - 20	16 - 19	250
SmCo 22	9.0 - 10.0	20 - 28	20 - 23	300
SmCo 26	10.0 - 10.8	15 - 25	24 - 28	300
SmCo 30	10.6 - 11.2	17 - 25	28 - 31	350
EEC 24-T400	10[9]	>18	22 - 25	400[9]
EEC 20-T500	9.2[9]	>15	18 - 21	500[9]
EEC 18-T550	8.7[9]	>15	16 - 19	550[9]

Experimental Protocols

Protocol 1: Measurement of Magnetic Properties at Elevated Temperatures

This protocol outlines the procedure for characterizing the magnetic properties of SmCo magnets at various temperatures using a Vibrating Sample Magnetometer (VSM) or a Pulsed Field Magnetometer (PFM) equipped with a high-temperature sample holder.

Objective: To determine the remanence (B_r), coercivity (H_{ci}), and maximum energy product $((BH)_{max})$ of SmCo magnets as a function of temperature.

Materials and Equipment:

- Vibrating Sample Magnetometer (VSM) or Pulsed Field Magnetometer (PFM)
- High-temperature furnace or sample holder compatible with the magnetometer
- Thermocouple and temperature controller
- SmCo magnet sample of known dimensions
- Non-magnetic sample holder

Procedure:

- Sample Preparation: Secure the SmCo magnet sample in the non-magnetic sample holder. Ensure the sample is properly centered.
- Initial Measurement at Room Temperature:
 - Place the sample in the magnetometer.
 - Apply a saturating magnetic field to fully magnetize the sample.
 - Measure the complete hysteresis loop (B-H or M-H curve) of the sample.
 - From the hysteresis loop, determine the values of B_r , H_{ci} , and $(BH)_{max}$ at room temperature.

- High-Temperature Measurements:
 - Set the desired temperature using the temperature controller.
 - Allow the sample to reach thermal equilibrium at the set temperature.
 - Repeat the hysteresis loop measurement as described in step 2.
 - Record the values of B_r , H_{ci} , and $(BH)_{max}$ at the elevated temperature.
- Incremental Temperature Testing: Repeat step 3 for a range of temperatures relevant to the intended motor application (e.g., in 50°C increments up to the maximum expected operating temperature).
- Data Analysis: Plot the measured magnetic properties (B_r , H_{ci} , $(BH)_{max}$) as a function of temperature to characterize the thermal performance of the magnet.

Protocol 2: Thermal Stability and Demagnetization Testing

This protocol describes a method to assess the irreversible and reversible magnetic losses of SmCo magnets after exposure to elevated temperatures.

Objective: To quantify the extent of permanent demagnetization and reversible magnetic loss after thermal cycling.

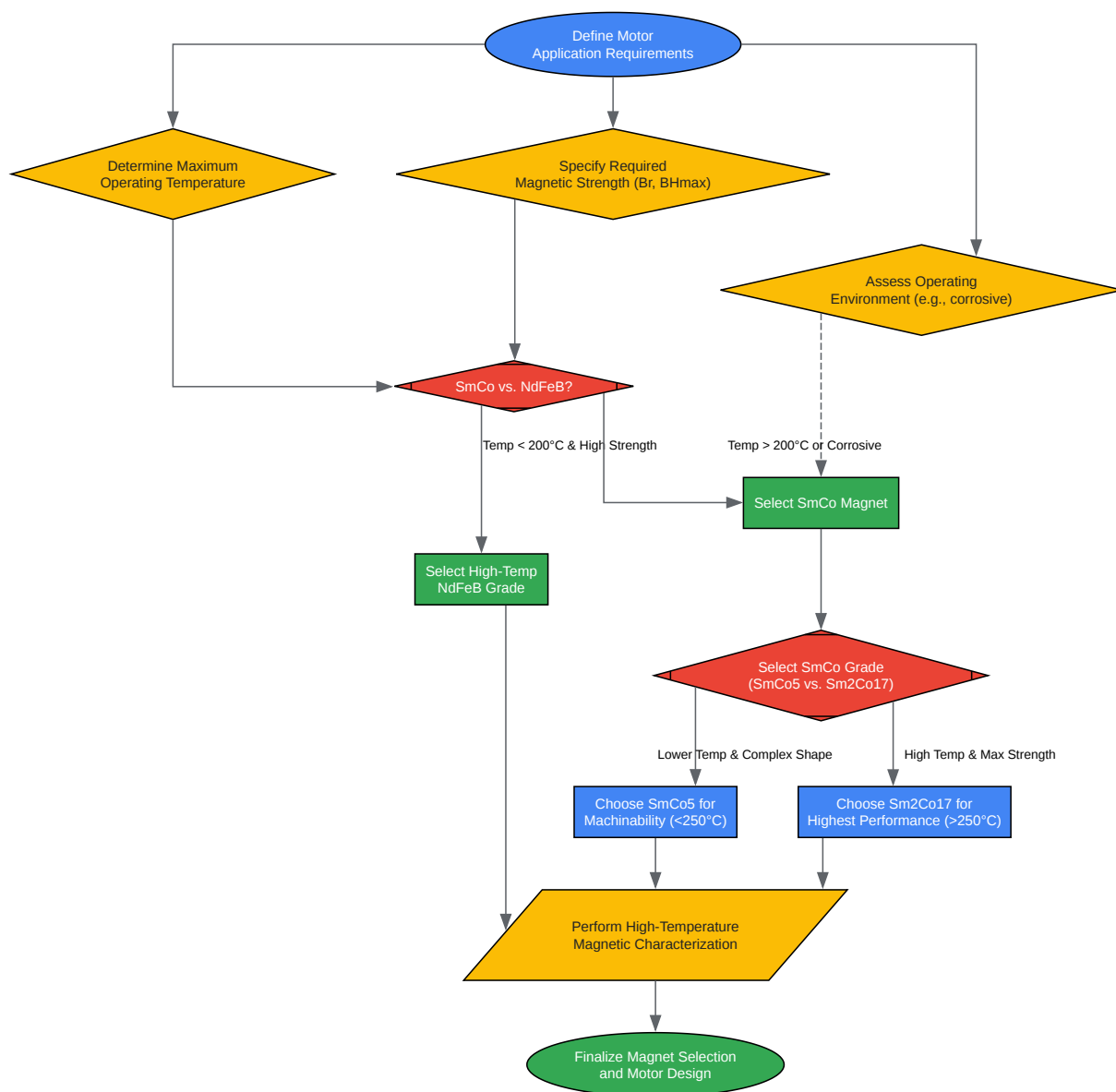
Materials and Equipment:

- High-temperature oven with precise temperature control
- Fluxmeter or Gaussmeter with a suitable probe
- Helmholtz coils (for remagnetization, if necessary)
- SmCo magnet sample

Procedure:

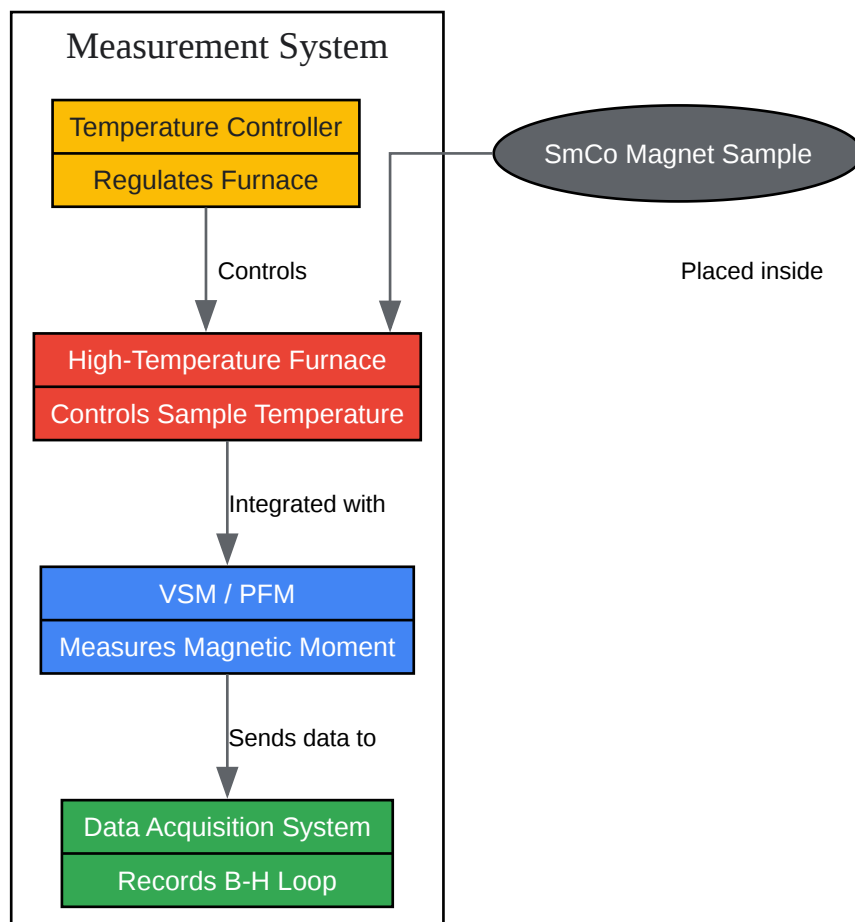
- Initial Flux Measurement: At room temperature, measure the magnetic flux or magnetic field at a specific point on the surface of the magnet sample. Record this as the initial value.
- Thermal Exposure:
 - Place the magnet sample in the oven.
 - Ramp up the temperature to the desired test temperature at a controlled rate.
 - Hold the magnet at the test temperature for a specified duration (e.g., 1 hour).
- Hot Measurement (Optional): If the measurement setup allows, measure the magnetic flux while the magnet is still at the elevated temperature. This will indicate the total magnetic loss (reversible + irreversible).
- Cooling and Post-Exposure Measurement:
 - Cool the magnet back to room temperature.
 - Measure the magnetic flux again at the same point as in step 1.
- Calculation of Losses:
 - Irreversible Loss (%): $[(\text{Initial Flux} - \text{Post-Exposure Flux}) / \text{Initial Flux}] * 100$
 - Reversible Loss (%): $[(\text{Post-Exposure Flux at Room Temp} - \text{Flux at Elevated Temp}) / \text{Initial Flux}] * 100$
- Remagnetization and Recovery:
 - If irreversible losses are observed, attempt to remagnetize the sample using the Helmholtz coils.
 - Measure the magnetic flux after remagnetization to determine if the initial magnetic properties can be fully recovered.

Visualizations



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Caption: Workflow for selecting the appropriate SmCo magnet for a high-temperature motor application.



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Caption: Experimental setup for high-temperature magnetic characterization of SmCo magnets.

Conclusion

SmCo magnets are a critical enabling technology for high-performance motors operating in extreme temperature environments. Their superior thermal stability, high coercivity, and excellent corrosion resistance provide a reliable solution where other permanent magnets may fail.[1][2][3] By carefully selecting the appropriate SmCo grade and validating its performance through rigorous high-temperature testing, engineers and researchers can design and build robust and efficient motors for the most demanding applications.

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References

- 1. stanfordmagnets.com [stanfordmagnets.com]
- 2. Samarium Cobalt Magnets | High Temperature SmCo Magnets [topmagnetics.com]
- 3. Samarium–cobalt magnet - Wikipedia [en.wikipedia.org]
- 4. stanfordmagnets.com [stanfordmagnets.com]
- 5. Application of Samarium Cobalt Magnets in Motor Industry - JLMAG INNOVATION CO.,LTD. [jlmag-innovation.com]
- 6. Radial Magnets - We Know Magnets - The Benefits of SmCo Magnets: A Comprehensive Guide [radialmagnet.com]
- 7. eclipsেমagnetics.cn [eclipsেমagnetics.cn]
- 8. magnetstore.co.uk [magnetstore.co.uk]
- 9. electronenergy.com [electronenergy.com]
- 10. mainrichmagnets.com [mainrichmagnets.com]
- 11. stanfordmagnets.com [stanfordmagnets.com]
- 12. Permanent Magnets and Heat Resistance: the best magnets to use [supermagneticshop.com]
- 13. idealmagnetsolutions.com [idealmagnetsolutions.com]
- 14. mpcomagnetics.com [mpcomagnetics.com]
- 15. Temperature Resilience: The Exceptional Thermal Stability of Sintered Samarium Cobalt - Ningbo Ketian Magnet CO.,LTD. [ktmagnet.com]
- 16. magnetapplications.com [magnetapplications.com]
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